

An In-depth Technical Guide to Early Studies on Restrictocin Toxin

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Compound of Interest

Compound Name: *RESTRICTOCIN*

CAS No.: 1406-72-0

Cat. No.: B1170600

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the foundational research on **restrictocin**, a potent ribotoxin produced by the fungus *Aspergillus restrictus*. The document delves into the core aspects of its discovery, mechanism of action, structural biology, and early therapeutic explorations. All quantitative data is presented in structured tables, and key experimental methodologies are detailed to facilitate understanding and replication.

Introduction and Discovery

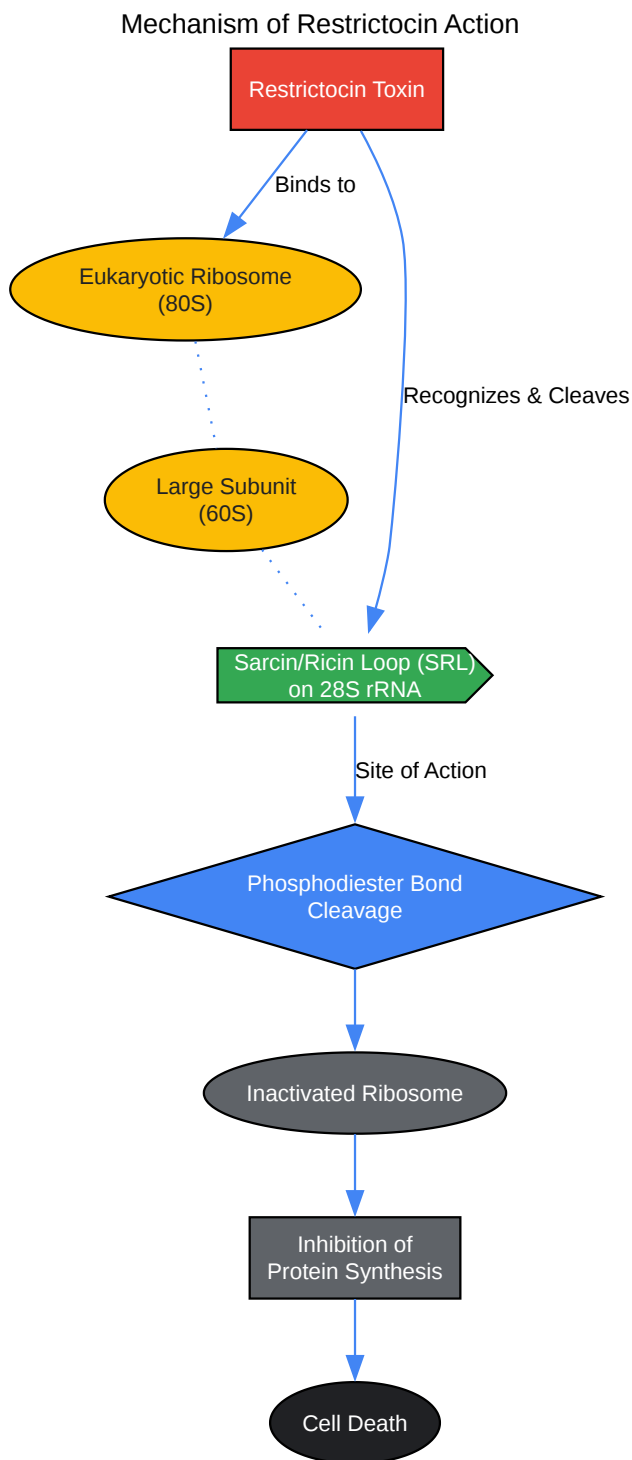
Restrictocin is a cytotoxin that inhibits protein synthesis in eukaryotic cells.^[1] It is secreted by the fungus *Aspergillus restrictus*, with its production being linked to the conidiation stage of the fungus.^[1] Early investigations into **restrictocin** were driven by its potential as an antitumor agent; however, its non-specific toxicity in human clinical trials highlighted the need for targeted delivery systems.^[1]

Mechanism of Action: A Site-Specific Ribonuclease

Restrictocin belongs to a family of ribosome-inactivating proteins (RIPs) that function as highly specific endoribonucleases.[2][3] Its cytotoxic effect stems from the enzymatic cleavage of a single phosphodiester bond in the 28S ribosomal RNA (rRNA) of the large ribosomal subunit.[4] This cleavage occurs within a universally conserved region known as the sarcin/ricin loop (SRL), a critical site for the binding of elongation factors during protein synthesis.[2] The specific cleavage site has been identified between guanine 4325 and adenine 4326 in rat 28S rRNA. The inactivation of ribosomes through this single cleavage event leads to the inhibition of protein synthesis and ultimately triggers cell death.[2]

Signaling Pathway of Ribosome Inactivation

The action of **restrictocin** is direct and catalytic, targeting the ribosome itself. Therefore, it does not initiate a complex intracellular signaling cascade in the traditional sense. The "pathway" is a direct enzymatic inactivation of the ribosome.



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Caption: Mechanism of **restrictocin**-mediated ribosome inactivation.

Quantitative Data from Early Studies

Cytotoxicity of Restrictocin-Based Chimeric Toxins

Early research focused on creating chimeric toxins to target **restrictocin** to specific cells, particularly cancer cells. The following table summarizes the cytotoxic activity of two such chimeras, TGF α -**restrictocin** and **restrictocin**-TGF α , on various cell lines. The data is presented as the concentration of the chimeric toxin required to inhibit protein synthesis by 50% (IC50).

Cell Line	Receptor Status	Chimeric Toxin	IC50 (ng/mL)
A431	EGFR-positive	TGF α -restrictocin	10
A431	EGFR-positive	restrictocin-TGF α	1
KB	EGFR-positive	TGF α -restrictocin	50
KB	EGFR-positive	restrictocin-TGF α	5
MCF-7	EGFR-negative	TGF α -restrictocin	>1000
MCF-7	EGFR-negative	restrictocin-TGF α	>1000

Data synthesized from early studies on chimeric toxins.[4]

Structural and Biochemical Properties

The crystal structure of **restrictocin** was determined in early studies, providing insights into its function.

Parameter	Value	Reference
PDB ID	1AQZ	[5][6][7][8]
Resolution	1.70 Å	[5]
Method	X-ray Diffraction	[5]
Molecular Weight	16,888.893 Da	[6]
Amino Acid Residues	149	

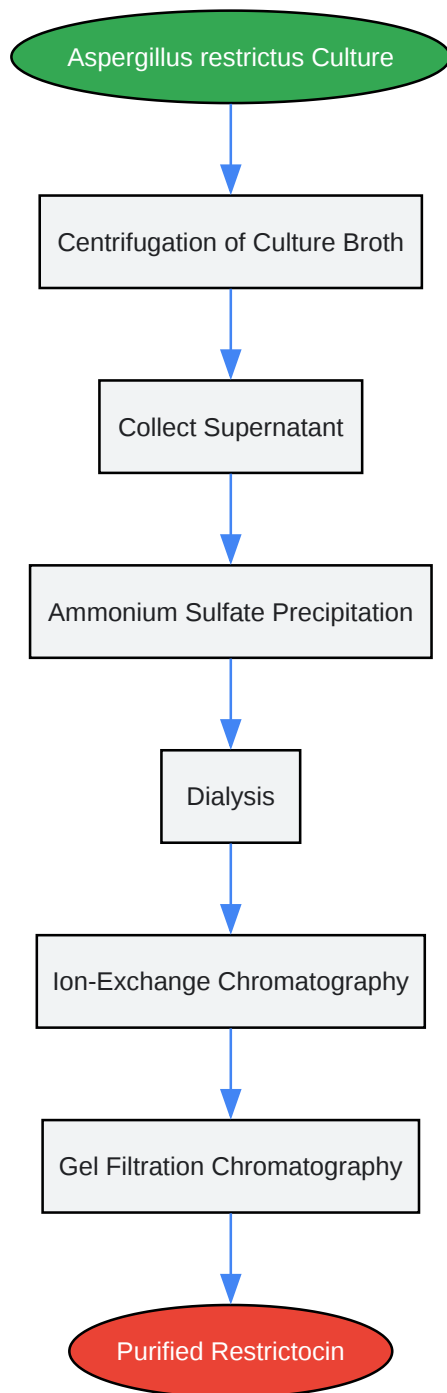
Experimental Protocols

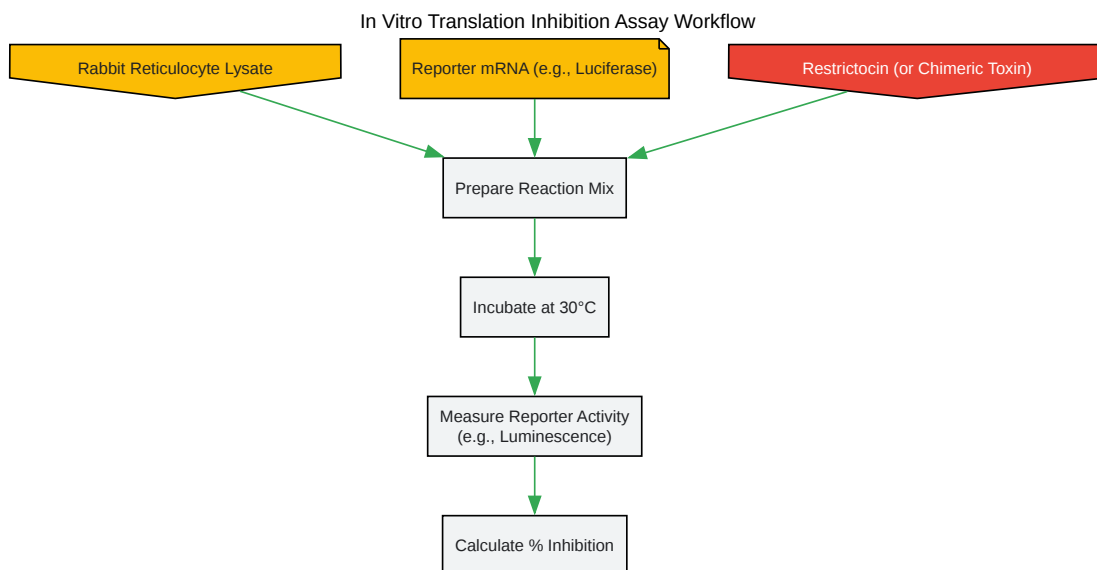
Purification of Restrictocin from *Aspergillus restrictus***

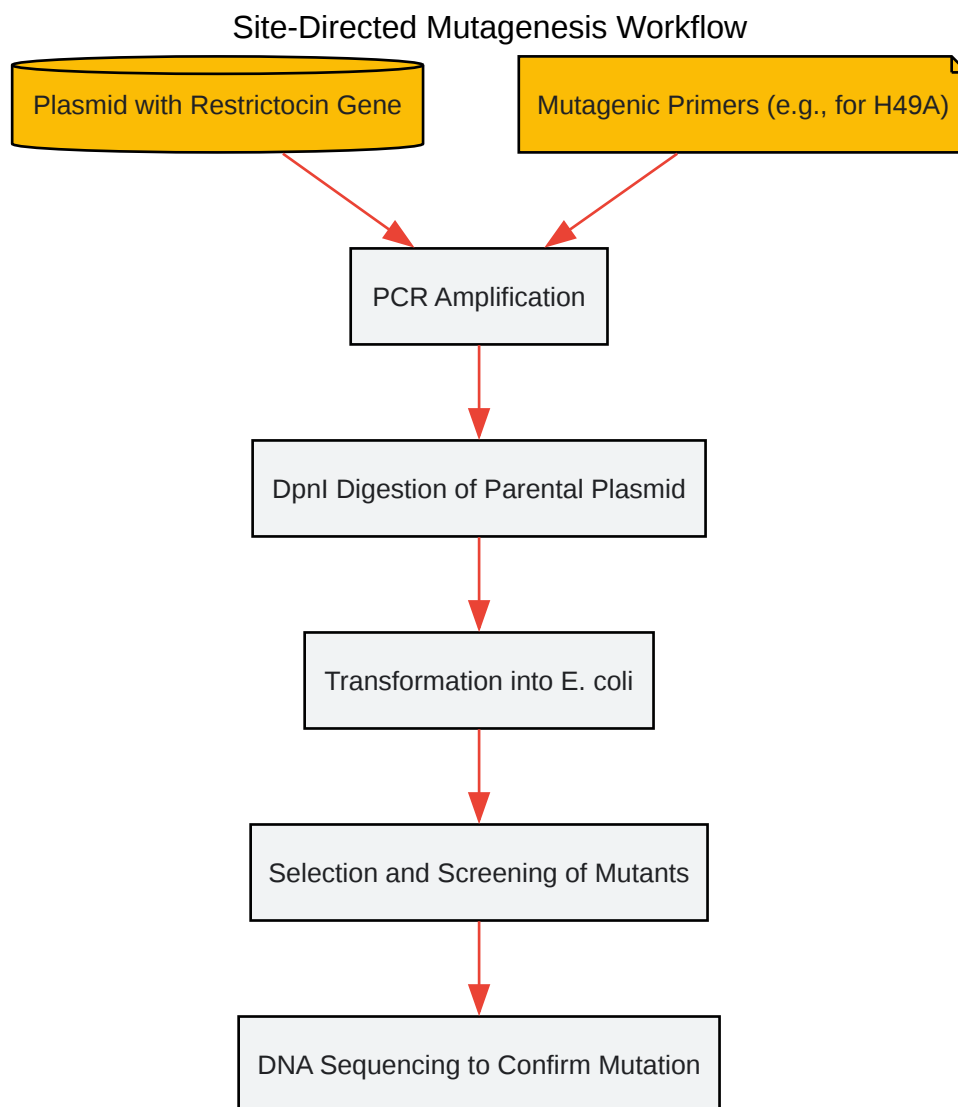
This protocol is based on early methods for isolating **restrictocin** from fungal cultures.

Workflow for **Restrictocin** Purification

Restrictocin Purification Workflow







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